

Technical Guide: Spectroscopic Characterization of Boc-L-Cyclopropylglycine

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Compound of Interest

Compound Name: 2-(Tert-butoxycarbonylamino)-2-cyclopropylacetic acid

CAS No.: 54256-41-6

Cat. No.: B1344229

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Compound Identity & Structural Context

Boc-L-cyclopropylglycine is a non-proteinogenic amino acid derivative used extensively in peptidomimetic drug design. The cyclopropyl moiety introduces significant conformational constraints to the peptide backbone, often enhancing metabolic stability and potency in targets such as HCV NS3/4A protease inhibitors.

Parameter	Data
IUPAC Name	(S)-2-((tert-butoxycarbonyl)amino)-2-cyclopropylacetic acid
CAS Number	155976-13-9
Molecular Formula	
Molecular Weight	215.25 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in MeOH, EtOH, DMSO, ; sparingly soluble in water

Spectroscopic Data Analysis[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum of Boc-L-cyclopropylglycine is distinct due to the high-field signals of the cyclopropyl ring protons, which are significantly shielded by the ring current anisotropy.

¹H NMR (400 MHz, CDCl₃)

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Note: Chemical shifts (

) are reported in ppm relative to TMS.

(ppm)	Multiplicity	Integration	Assignment	Structural Insight
10.50	br s	1H	COOH	Carboxylic acid proton (exchangeable).
5.15	d (Hz)	1H	NH	Carbamate N-H; doublet indicates coupling to -CH.
3.85 – 3.95	m (or dd)	1H	-CH	The chiral center proton; shift is characteristic of -amino acids.
1.45	s	9H	Boc -Bu	Characteristic strong singlet for the tert-butyl group.
1.05 – 1.15	m	1H	Cyclopropyl CH	The methine proton of the ring attached to the -carbon.
0.35 – 0.60	m	4H	Cyclopropyl CH	Diastereotopic methylene protons of the ring; typically appear as two distinct multiplets due to rigid geometry.

¹³C NMR (100 MHz, CDCl₃)

(ppm)	Assignment	Notes
176.5	COOH	Carboxylic acid carbonyl.
155.8	NCOO	Carbamate carbonyl (Boc).
80.2	C(CH ₃) ₃	Quaternary carbon of the tert-butyl group.
58.5	-CH	The chiral center; shifts upfield relative to leucine/valine due to ring strain.
28.3	C(CH ₃) ₃	Methyl carbons of the Boc group (intense signal).
13.5	Cyclopropyl CH	Methine carbon of the ring.
3.5, 2.8	Cyclopropyl CH ₂	High-field methylene carbons, diagnostic of the cyclopropyl ring.

Mass Spectrometry (MS)

Mass spectrometry analysis typically utilizes Electrospray Ionization (ESI) in positive mode. The Boc group is acid-labile and thermally sensitive, often leading to characteristic fragmentation.

- Ionization Mode: ESI (+)
- Molecular Ion:
 - m/z
 - m/z (Often the base peak in soft ionization)
 - m/z (Dimer formation is common)

- Key Fragments:
 - m/z (Loss of Boc group, formation of free amino acid)
 - m/z (Loss of tert-butyl cation)

Infrared Spectroscopy (FT-IR)

- 3350 – 3450 cm⁻¹
: N-H stretch (broad, carbamate).
- 2970 – 3010 cm⁻¹
: C-H stretch (cyclopropyl C-H is typically >3000 cm⁻¹, while alkyl C-H is <3000 cm⁻¹).
- 1710 – 1740 cm⁻¹
: C=O stretch (carboxylic acid, broad/strong).
- 1680 – 1700 cm⁻¹
: C=O stretch (carbamate/urethane).

Chiral Analysis & Optical Rotation

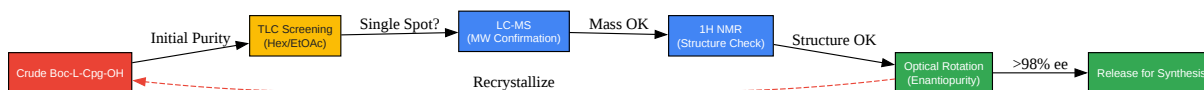
Enantiomeric purity is critical for this intermediate.

- Specific Rotation
: +35.0° to +41.0° (c_D²⁰, Ethanol).
- Chiral HPLC: Chiralpak AD-H or OD-H columns are typically used with Hexane/IPA gradients to separate the (L) and (D) enantiomers.

Experimental Workflows & Protocols

Characterization Logic Diagram

The following diagram illustrates the logical flow for validating the identity and purity of Boc-L-cyclopropylglycine.

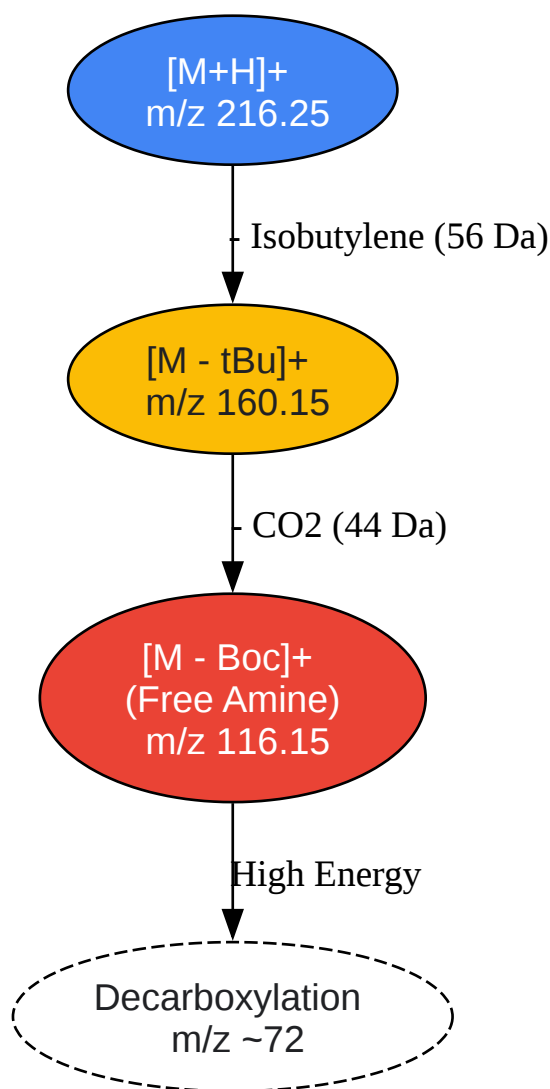


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Caption: Step-wise validation workflow ensuring structural integrity and enantiomeric excess before downstream application.

Mass Fragmentation Pathway

Understanding the fragmentation helps in interpreting LC-MS data during impurity profiling.



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Caption: Primary ESI(+) fragmentation pathway showing the sequential loss of the Boc protecting group components.

Protocol: Sample Preparation for NMR

To ensure high-resolution data free from solvent artifacts:

- Drying: Dry the sample in a vacuum desiccator over

for at least 4 hours to remove trace water or solvents (MeOH/EtOH) that can obscure the
-proton region.

- Solvent: Dissolve ~10 mg of sample in 0.6 mL of CDCl₃ (Chloroform-d₃).
 - Note: If solubility is poor or peaks are broad due to hydrogen bonding, use DMSO-d₆.
 - . Note that in DMSO, the NH doublet will be distinct and shifted downfield (~7.0 ppm).
- Acquisition: Run a standard proton sequence (16 scans) and a C13 sequence (1024 scans minimum for quaternary carbons).

References

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